

Proper Disposal of Tricaprilin-d50 in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tricaprilin-d50

Cat. No.: B15555951

[Get Quote](#)

For Immediate Implementation by Laboratory Personnel

This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **Tricaprilin-d50**, a deuterated triglyceride used in research and development. Adherence to these procedures is critical for ensuring personnel safety, environmental protection, and regulatory compliance.

Hazard Assessment and Safety Precautions

While a specific Safety Data Sheet (SDS) for **Tricaprilin-d50** is not readily available, the SDS for its non-deuterated counterpart, Tricaprilin, indicates potential hazards.^[1] Therefore, it is prudent to handle **Tricaprilin-d50** with the same level of caution.

Assumed Hazard Classifications based on Tricaprilin:

- Acute oral toxicity
- Skin irritation
- Serious eye irritation
- Respiratory tract irritation

Personal Protective Equipment (PPE) Required:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Waste Segregation and Collection

Proper segregation of waste is the first and most critical step in the disposal process. Do not mix **Tricaprilin-d50** waste with general laboratory trash or other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

Step-by-Step Waste Collection Procedure:

- Designate a Waste Container: Use a dedicated, leak-proof, and clearly labeled waste container for all **Tricaprilin-d50** waste. The container should be made of a material compatible with oils and fats, such as high-density polyethylene (HDPE).
- Labeling: The waste container must be labeled with the following information:
 - "Hazardous Waste" (or as required by your institution)
 - "**Tricaprilin-d50**"
 - List of associated hazards (e.g., "Oral Toxicity," "Skin/Eye Irritant")
 - Accumulation start date
- Collect Unused or Expired **Tricaprilin-d50**: Carefully transfer any unwanted pure **Tricaprilin-d50** into the designated waste container.
- Collect Contaminated Labware: Dispose of all single-use items that have come into contact with **Tricaprilin-d50** in the same designated container. This includes:
 - Pipette tips
 - Vials and caps

- Gloves
- Contaminated bench paper or wipes
- Handling of Sharps: Any contaminated sharps (e.g., needles, glass Pasteur pipettes) must be placed in a designated sharps container that is also labeled for **Tricaprilin-d50** waste.
- Aqueous Solutions: If you have aqueous solutions containing **Tricaprilin-d50**, consult your EHS department for guidance. Do not pour any solutions containing this compound down the drain.

Storage of Tricaprilin-d50 Waste

Proper storage of the collected waste is essential to prevent accidental spills or exposure.

- Storage Location: Store the sealed waste container in a designated satellite accumulation area (SAA) or a central hazardous waste storage area.
- Secondary Containment: Place the waste container in a secondary containment bin or tray to capture any potential leaks.
- Incompatible Materials: Ensure the waste container is not stored near incompatible chemicals.

Final Disposal Procedure

The final disposal of **Tricaprilin-d50** waste must be handled by a licensed hazardous waste disposal company.

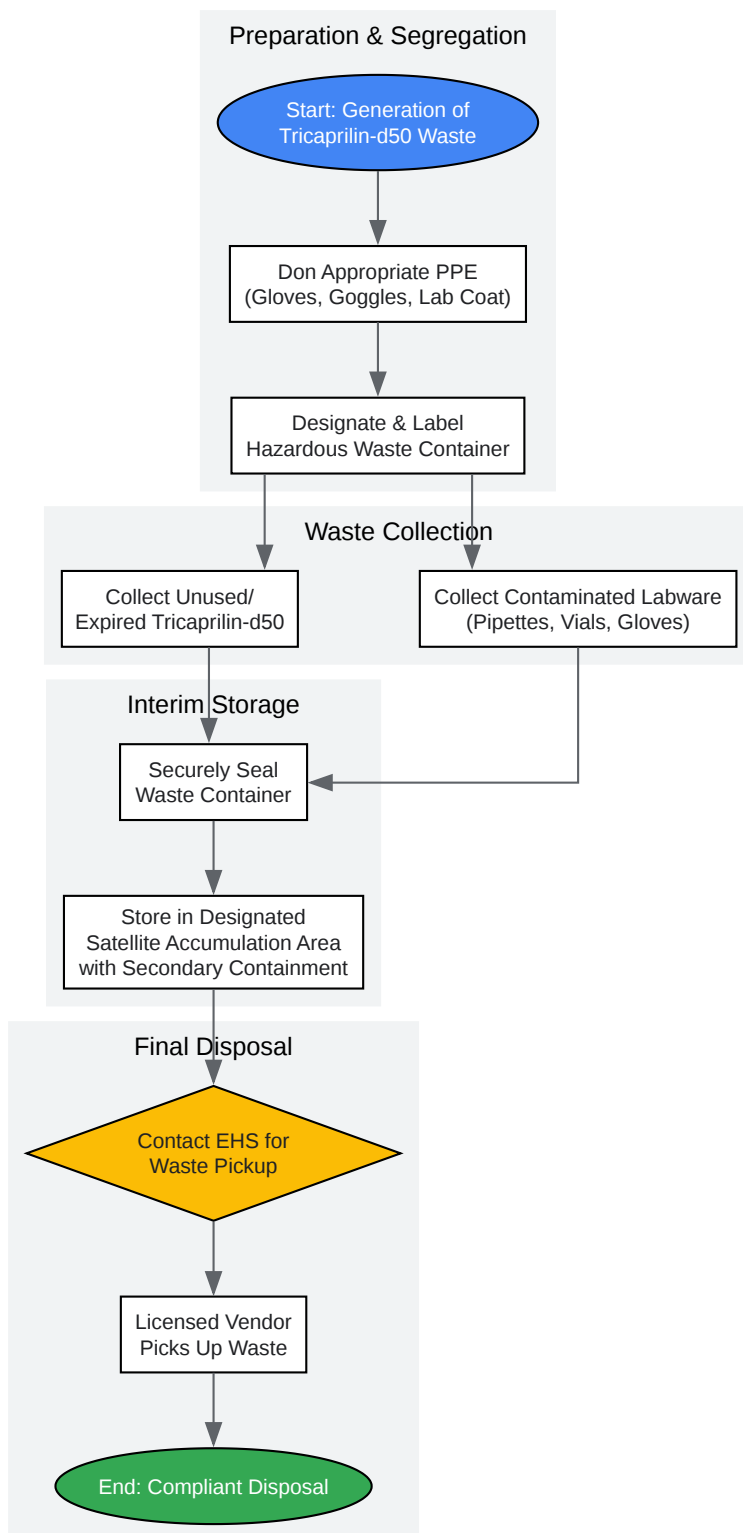
- Contact EHS: When the waste container is full or has been in storage for the maximum allowable time per your institution's policy, contact your Environmental Health and Safety (EHS) department.
- Schedule a Pickup: EHS will arrange for a pickup of the waste by a certified hazardous waste vendor.
- Documentation: Ensure all necessary paperwork, such as a hazardous waste manifest, is completed accurately as directed by your EHS department.

Quantitative Data Summary

Parameter	Value	Source
Molecular Formula	C ₂₇ D ₅₀ O ₆	ChemScene[2]
Molecular Weight	520.99 g/mol	ChemScene[2]
Purity	≥98%	ChemScene[2]
Storage Temperature	2-8°C (Sealed in dry conditions)	ChemScene[2]

Experimental Workflow: Disposal of Tricaprilin-d50

Tricaprilin-d50 Disposal Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Tricaprilin-d50** waste in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [Proper Disposal of Tricaprilin-d50 in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15555951#tricaprilin-d50-proper-disposal-procedures\]](https://www.benchchem.com/product/b15555951#tricaprilin-d50-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com